

Personal protective equipment for handling H-N-Me-Glu(OMe)-OH.HCl

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Compound of Interest

Compound Name: *H-N-Me-Glu(OMe)-OH.HCl*

Cat. No.: *B15252394*

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Essential Safety and Handling Guide for H-N-Me-Glu(OMe)-OH.HCl

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for handling **H-N-Me-Glu(OMe)-OH.HCl**, a derivative of glutamic acid. The following procedures are based on the safety data sheets (SDS) of structurally similar compounds, including L-Glutamic acid dimethyl ester hydrochloride and H-Glu(Ome)-NH₂ HCl, to ensure a comprehensive approach to laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **H-N-Me-Glu(OMe)-OH.HCl** was not readily available, analysis of related compounds indicates a potential for skin, eye, and respiratory irritation. Some analogous compounds are classified as corrosive and can cause severe burns. Therefore, a cautious approach to handling is essential.

Summary of Potential Hazards:

- Skin Irritation: May cause redness and discomfort upon contact.^{[1][2]}

- **Serious Eye Irritation:** Can cause significant eye damage if direct contact occurs.[1]
- **Respiratory Irritation:** Inhalation of dust may lead to respiratory discomfort.[1]
- **Corrosive Effects:** Similar compounds can cause severe skin burns and eye damage.[3]

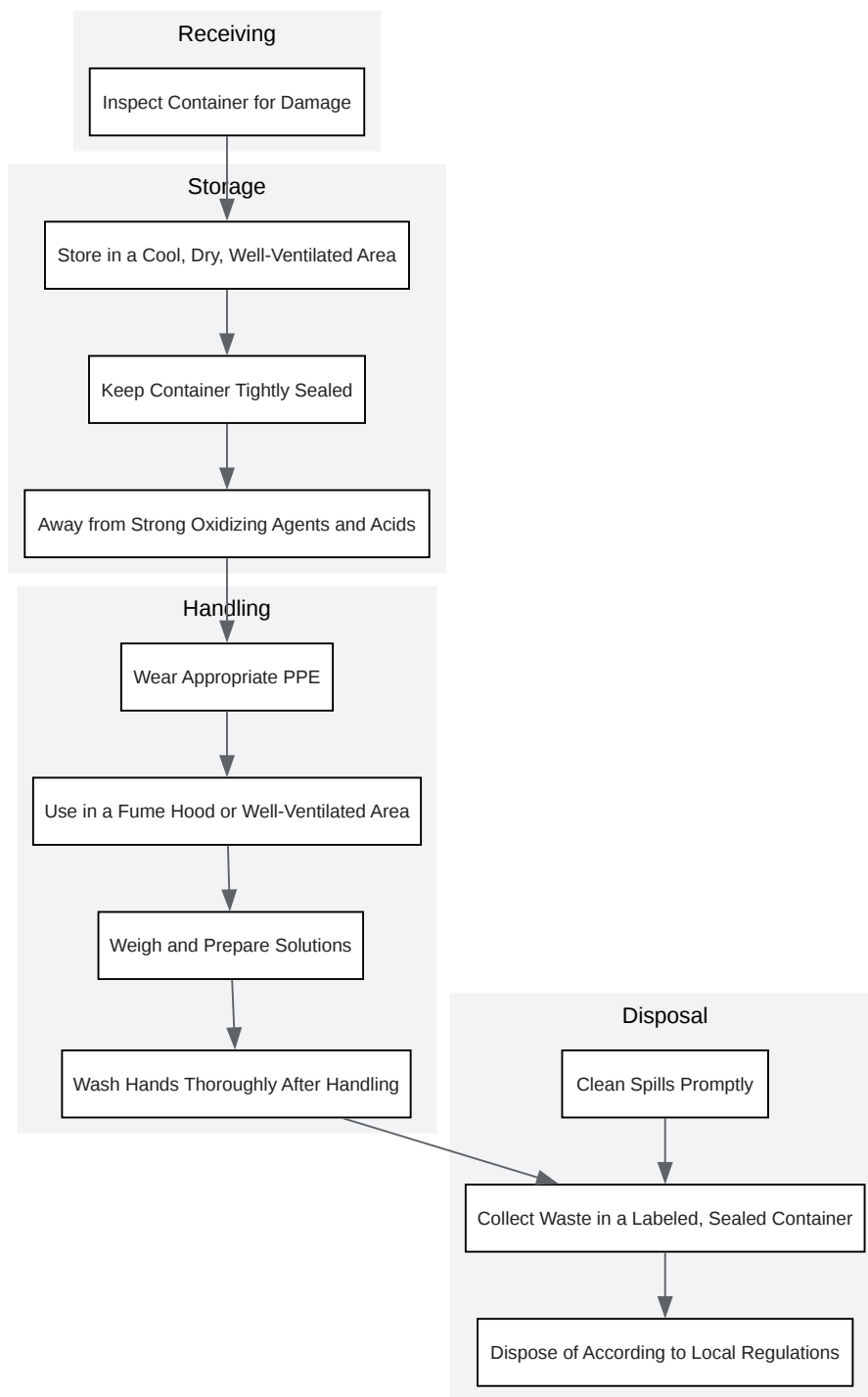
Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary for splash-prone procedures.[1]	To protect against accidental splashes and dust particles that can cause serious eye irritation or damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[1][4]	To prevent skin contact that may lead to irritation or burns.
Body Protection	Laboratory coat or chemical-resistant overalls.[1][5]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator (e.g., N95) is recommended.[1][6]	To prevent inhalation of airborne particles that may cause respiratory tract irritation.

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Handling H-N-Me-Glu(OMe)-OH.HCl

[Click to download full resolution via product page](#)Caption: Workflow for Handling **H-N-Me-Glu(OMe)-OH.HCl**

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any signs of damage or leaks.
 - Verify that the container is clearly labeled.
- Storage:
 - Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
[\[7\]](#)[\[8\]](#)
 - Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[\[7\]](#)[\[8\]](#)
 - Given that similar compounds are hygroscopic, protect from moisture.[\[7\]](#) Recommended storage temperatures for similar compounds are often refrigerated (e.g., 4°C).[\[9\]](#)
- Handling and Use:
 - Always wear the recommended personal protective equipment (PPE) before handling.[\[1\]](#)
[\[8\]](#)
 - Handle the compound in a chemical fume hood or a well-ventilated area to minimize inhalation of dust.[\[1\]](#)
 - Avoid generating dust during weighing and transfer.[\[7\]](#)[\[8\]](#)
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. ^[1] Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[1] Wash contaminated clothing before reuse. ^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. ^[1] Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[3] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

- **Waste Collection:** Collect all waste material, including empty containers and contaminated disposables, in a designated and properly labeled hazardous waste container.
- **Spill Cleanup:**
 - For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.^[7]
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.^[1]^[10]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of similar glutamic acid derivatives.

Property	Value	Source Compound
Appearance	White to off-white solid/powder. [7][8]	L-Glutamic acid dimethyl ester hydrochloride, L-Glutamic acid diethyl ester hydrochloride
Melting Point	91 - 93 °C / 195.8 - 199.4 °F	L-Glutamic acid dimethyl ester hydrochloride[7]
Solubility	Soluble in water.	L-Glutamic acid dimethyl ester hydrochloride[11]
Stability	Stable under recommended storage conditions. May be hygroscopic.[7]	L-Glutamic acid dimethyl ester hydrochloride

By adhering to these safety protocols and handling procedures, researchers can minimize risks and ensure a safe laboratory environment when working with **H-N-Me-Glu(OMe)-OH.HCl**.

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